

Application Notes and Protocols for the Preparation of Sodium Monensin Stock Solutions

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Compound of Interest

Compound Name: Sodium monensin

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Introduction

Monensin sodium salt, a polyether ionophore antibiotic isolated from *Streptomyces cinnamomensis*, is a widely utilized tool in cell biology and drug development research.[1][2] Its primary mechanism of action involves functioning as a Na^+/H^+ antiporter, disrupting ionic gradients across cellular membranes, most notably within the Golgi apparatus.[1][3][4] This disruption leads to the swelling of Golgi cisternae and the inhibition of vesicular transport, causing an accumulation of proteins within the Golgi.[5] This property is invaluable for studying protein secretion pathways and enhancing the detection of intracellular cytokines in applications like flow cytometry.[5]

This document provides a comprehensive guide for the preparation, storage, and handling of **sodium monensin** stock solutions to ensure experimental reproducibility and efficacy.

Data Presentation

The following table summarizes the key quantitative data for the preparation and use of **sodium monensin** stock solutions.

Parameter	Value	Source(s)
Molecular Weight	692.9 g/mol (Sodium Salt)	
Appearance	White to light yellow powder	[6][7]
Solubility		
- Ethanol: ~15-100 mg/mL	[1][7]	
- Methanol: ~50 mg/mL	[7]	
- Dimethylformamide (DMF): ~1 mg/mL		
- Dimethyl Sulfoxide (DMSO): Soluble, but moisture- absorbing DMSO may reduce solubility. Use fresh DMSO.	[8]	
- Chloroform: Freely soluble	[6]	
- Acetone: Sparingly soluble	[6]	
- Water: Practically insoluble	[6]	
Recommended Solvents	Ethanol, Methanol, DMSO (fresh)	[9][10][8]
Stock Solution Concentration	1-10 mM (e.g., 2 mM as a 1000X stock) or 1 mg/mL	[5]
Typical Working Concentration	1-5 μ M	[5]
Storage (Powder)	3 years at -20°C; Stable for up to 5 years at 2-8°C	[1][11]
Storage (Stock Solution)		
- In Ethanol: 1 year at -80°C; 1 month at -20°C	[1]	
- In Methanol: Can be stored at -20°C or lower for up to 6 months (at 400 μ g/mL)	[10]	

- Aqueous solutions are not recommended for storage for [\[10\]](#)[\[11\]](#) more than one day

Experimental Protocols

This section provides a detailed methodology for preparing a 2 mM **sodium monensin** stock solution (1000X) in 70% ethanol. This concentration is commonly used for cell culture applications, with a final working concentration of 2 μ M.

Materials:

- **Sodium Monensin** salt (powder, MW: 692.9 g/mol)
- Absolute Ethanol ($\geq 99.5\%$)
- Sterile deionized water
- Sterile conical tubes or vials
- Calibrated analytical balance
- Vortex mixer
- 0.22 μ m syringe filter (optional, for sterilization)
- Chemical fume hood
- Appropriate Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure:

- Safety Precautions: Always handle **sodium monensin** powder in a chemical fume hood to prevent inhalation.[\[5\]](#) Wear appropriate PPE. Ethanol is flammable and should be kept away from open flames.[\[5\]](#)

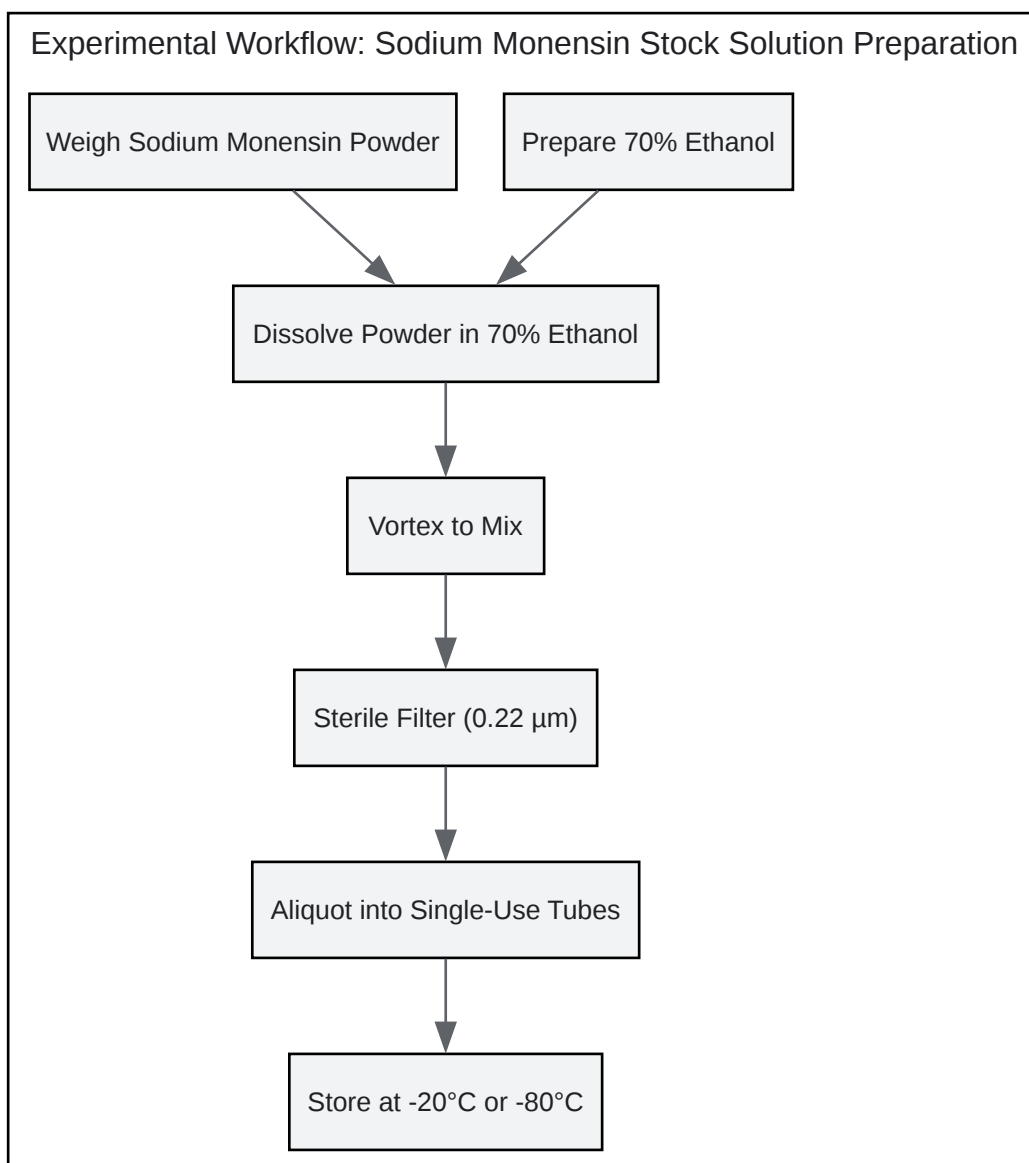
- Prepare 70% Ethanol: In a sterile container, mix 7 mL of absolute ethanol with 3 mL of sterile deionized water to create 10 mL of a 70% ethanol solution. Scale the volume as needed.
- Weigh **Sodium Monensin** Salt:
 - In a chemical fume hood, carefully weigh the required amount of **sodium monensin** salt.
 - Calculation for 10 mL of a 2 mM stock solution:
 - $2 \text{ mmol/L} \times 0.010 \text{ L} \times 692.9 \text{ g/mol} = 0.01386 \text{ g} = 13.86 \text{ mg}$
 - Tare a sterile microcentrifuge or conical tube on an analytical balance and add 13.86 mg of the powder.[\[5\]](#)
- Dissolve **Sodium Monensin**:
 - Add the prepared 70% ethanol solution to the tube containing the **sodium monensin** powder to reach a final volume of 10 mL.
 - Cap the tube securely and vortex until the powder is completely dissolved. The resulting solution should be clear and colorless.[\[5\]](#) Gentle warming in a 37°C water bath can aid dissolution if needed.[\[8\]](#)
- Sterilization (Optional but Recommended):
 - For applications requiring sterility, such as cell culture, filter the stock solution through a 0.22 µm syringe filter into a new sterile conical tube.[\[5\]](#)
- Aliquoting and Storage:
 - Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 100 µL) in sterile microcentrifuge tubes to prevent repeated freeze-thaw cycles.[\[5\]](#)[\[8\]](#)
 - Clearly label each aliquot with the compound name, concentration (2 mM, 1000X), solvent (70% Ethanol), and the date of preparation.[\[8\]](#)
 - Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).[\[1\]](#)[\[5\]](#)

Using the Stock Solution:

To achieve a final concentration of 2 μM in cell culture, dilute the 1000X stock solution 1:1000 in your cell culture medium. It is advisable to add monensin during the final 4-24 hours of cell activation or culture, as prolonged exposure can be toxic.[5]

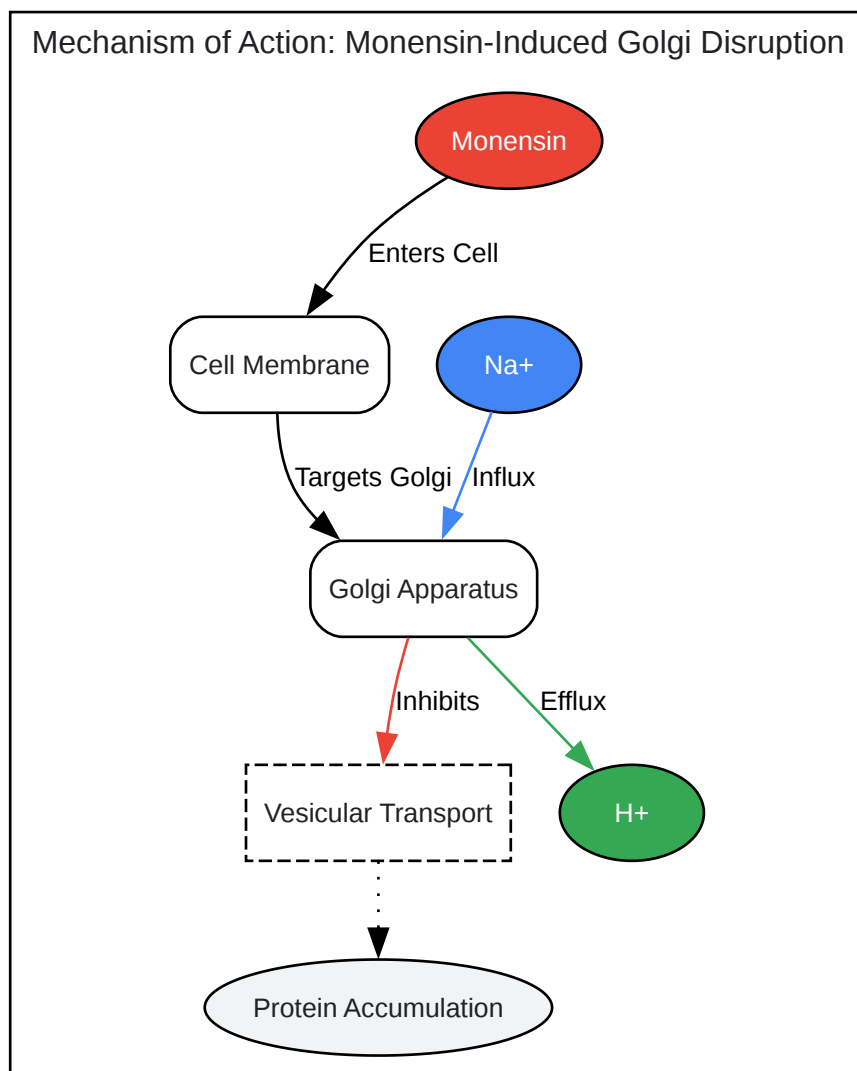
Mandatory Visualization

The following diagrams illustrate the experimental workflow for preparing the **sodium monensin** stock solution and its mechanism of action on the Golgi apparatus.



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Caption: Workflow for preparing a **sodium monensin** stock solution.



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Caption: Monensin disrupts Golgi function via Na⁺/H⁺ antiport.

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